

Application Notes and Protocols: Formulation of α -Tomatine for Drug Delivery Systems

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Compound of Interest

Compound Name: *Tomatine*

Cat. No.: *B1682986*

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Introduction

α -**Tomatine**, a steroidal glycoalkaloid found in tomatoes, has demonstrated significant potential as an anticancer agent. It has been shown to induce apoptosis and inhibit critical signaling pathways in various cancer cell lines, including those of the colon, liver, breast, lung, and prostate.[1][2][3] However, its therapeutic application is often limited by poor solubility and bioavailability.[4] Encapsulating α -**tomatine** into advanced drug delivery systems, such as solid lipid nanoparticles (SLNs), liposomes, and polymeric micelles, can overcome these limitations by enhancing its stability, solubility, and targeted delivery to tumor tissues.[4][5]

These application notes provide a comprehensive overview of the formulation and characterization of α -**tomatine**-based nanocarriers. Detailed protocols for the preparation of SLNs, liposomes, and polymeric micelles are presented, along with methodologies for their characterization. Additionally, key signaling pathways affected by α -**tomatine** are illustrated to provide a mechanistic context for its therapeutic action.

Data Presentation: Physicochemical Properties of α -Tomatine Nanoformulations

The selection of a suitable nanocarrier system is critical for optimizing the therapeutic efficacy of α -**tomatine**. The following tables summarize the key physicochemical properties of different

nanoformulations. Data for α -**tomatine**-loaded SLNs are derived from published studies, while the data for liposomes and polymeric micelles represent typical values for these systems and serve as a benchmark for formulation development.

Table 1: Physicochemical Properties of α -**Tomatine**-Loaded Solid Lipid Nanoparticles (SLNs)

Formulation Code	Mean Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Drug Loading (%)
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| α -TM-SLN | < 150 | < 0.3 | Approx. -25 to -30 | > 65 | Not Reported |

Data adapted from studies on α -**tomatine** loaded SLNs. The negative zeta potential is beneficial for stability.

Table 2: Representative Physicochemical Properties of Liposomal Formulations

Formulation Type	Mean Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Drug Loading (%)
Conventional Liposome	100 - 250	< 0.2	-20 to -40	70 - 95	1 - 5

| PEGylated Liposome | 80 - 150 | < 0.15 | -15 to -30 | 75 - 98 | 1 - 5 |

Note: These are typical values for liposomal formulations and may vary based on lipid composition and preparation method. Specific data for α -**tomatine**-loaded liposomes is limited in the current literature.

Table 3: Representative Physicochemical Properties of Polymeric Micelles

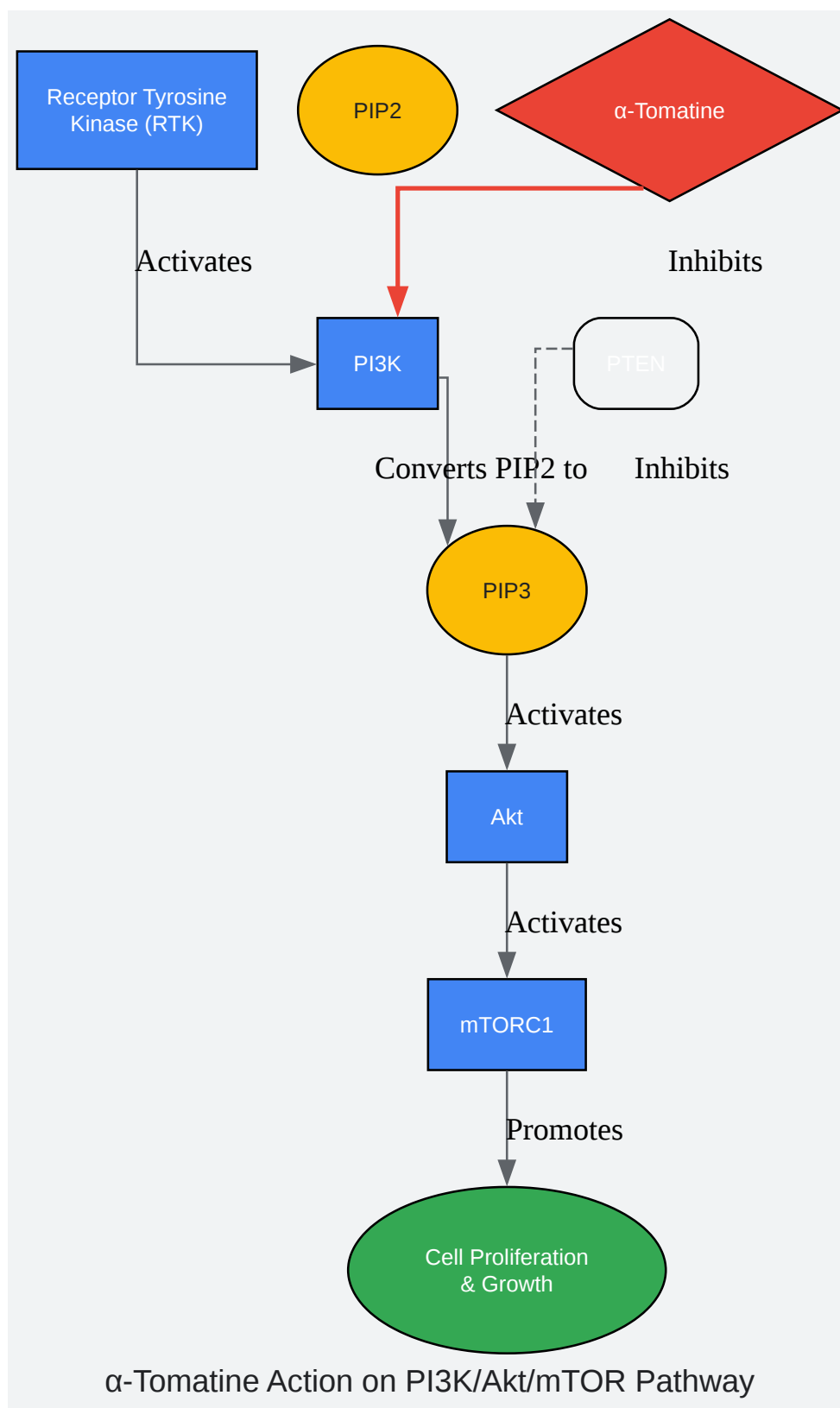
Polymer Composition	Mean Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Drug Loading (%)
PEG-PLA	20 - 100	< 0.2	-5 to -15	70 - 95	5 - 25

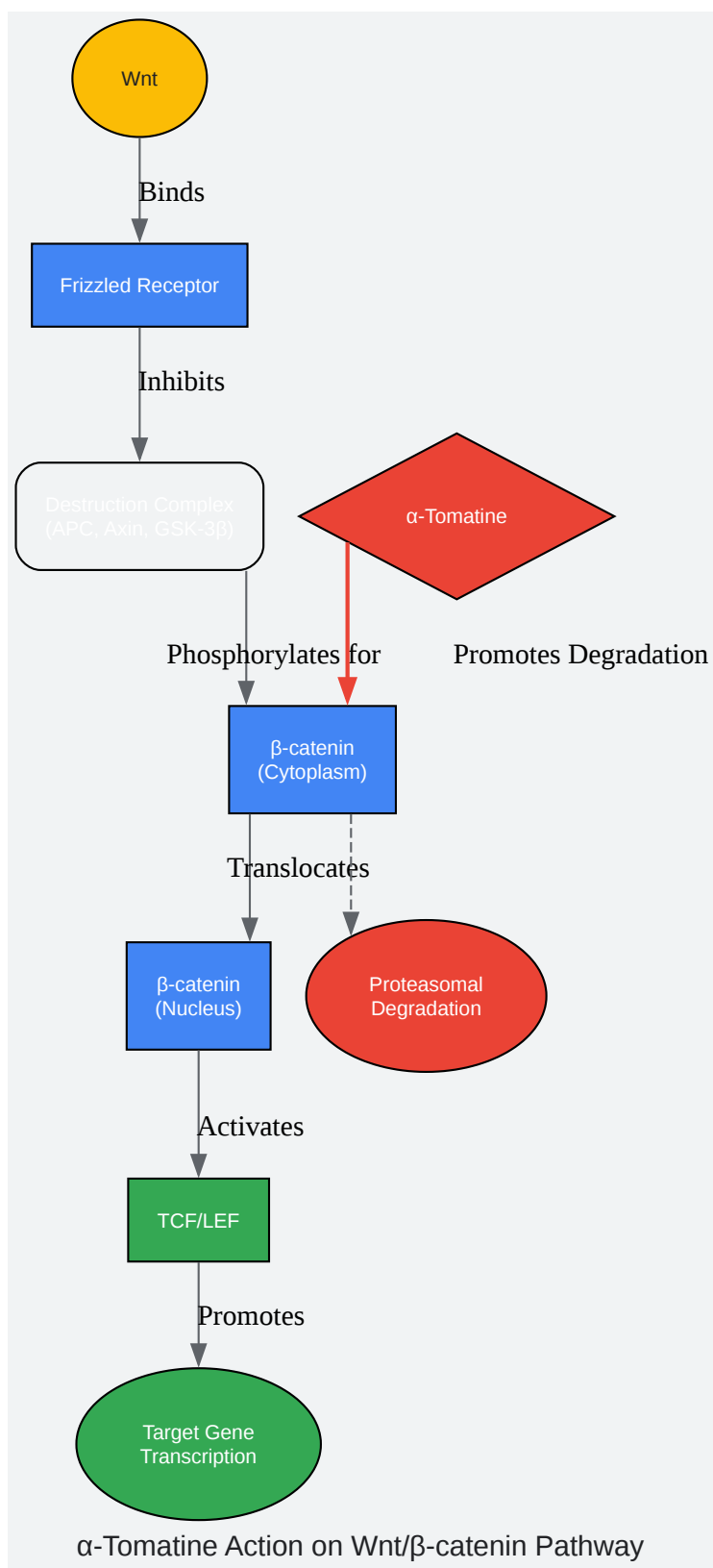
| Pluronics | 15 - 50 | < 0.25 | Near Neutral to -10 | 60 - 90 | 5 - 20 |

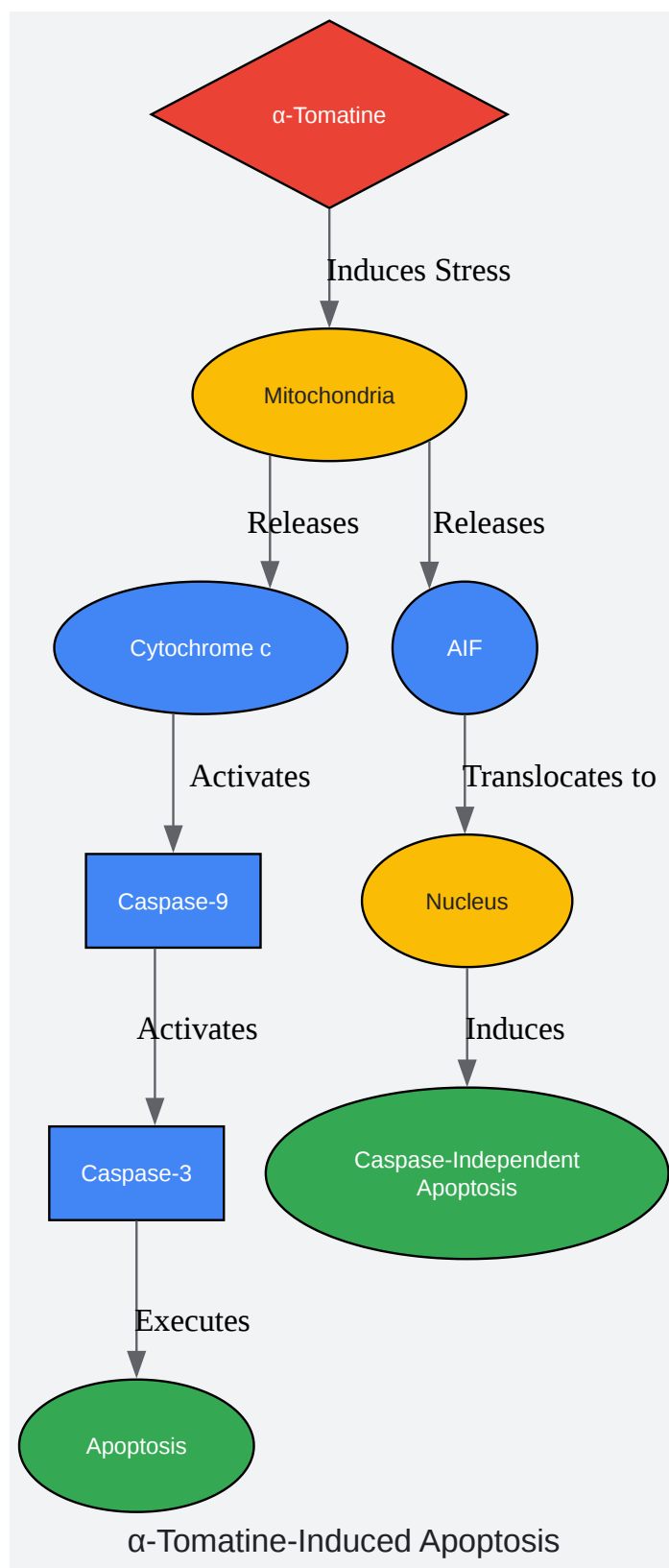
Note: These are typical values for polymeric micelles. The properties are highly dependent on the specific block copolymers used. Specific data for α -**tomatine**-loaded micelles is limited in the current literature.

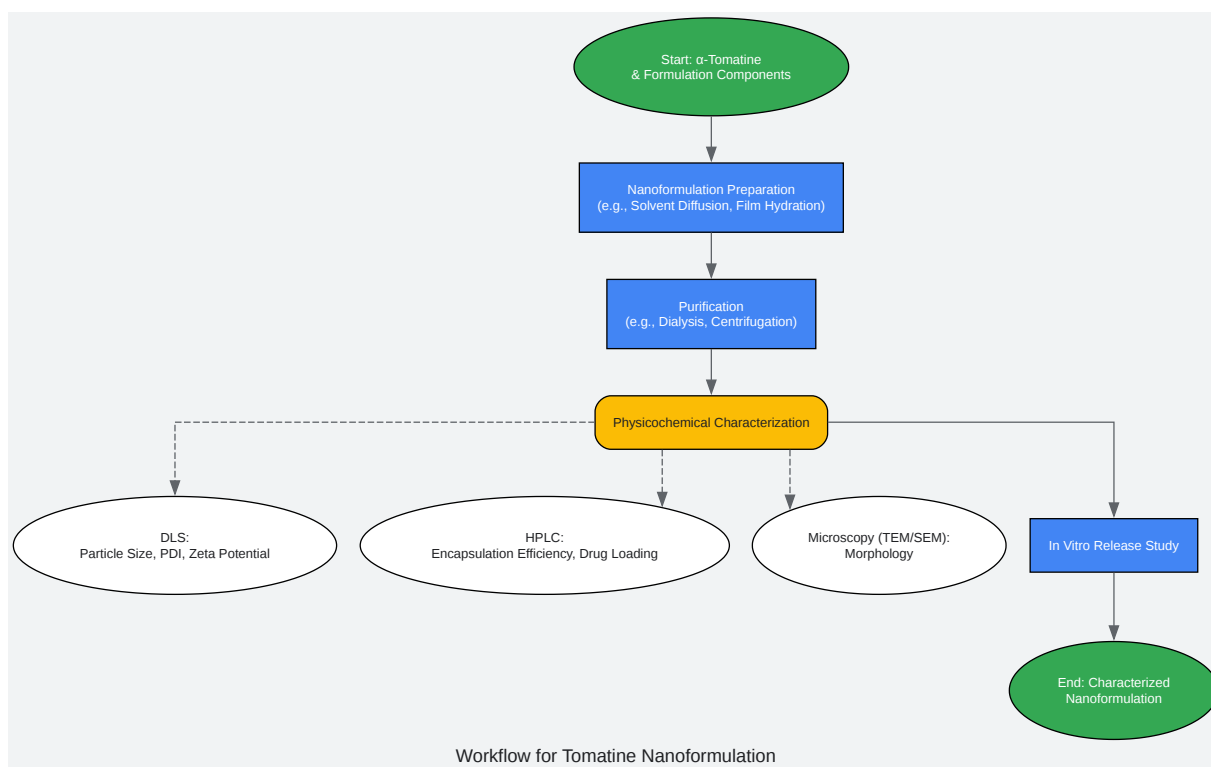
Mandatory Visualizations

Signaling Pathways and Experimental Workflows









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